

Safeguarding Your Research: A Comprehensive Guide to Handling 1-(4-Cyclohexylphenyl)ethanone

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Compound of Interest

Compound Name: **1-(4-Cyclohexylphenyl)ethanone**

Cat. No.: **B103423**

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For Immediate Reference: Essential Safety and Handling Protocols for **1-(4-Cyclohexylphenyl)ethanone**

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **1-(4-Cyclohexylphenyl)ethanone**. Adherence to these procedural guidelines is paramount for ensuring laboratory safety and proper chemical management.

Core Safety and Hazard Information

1-(4-Cyclohexylphenyl)ethanone is classified as an irritant. Direct contact can cause skin and eye irritation, and inhalation of dust or vapors may lead to respiratory tract irritation.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritant (Category 2)	Irritant	Warning	H315: Causes skin irritation.
Eye Irritant (Category 2A)	Irritant	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity	Irritant	Warning	H335: May cause respiratory irritation.
(Single Exposure, Respiratory Tract Irritation)			

Physical and Chemical Properties

Molecular Formula	C ₁₄ H ₁₈ O
Molecular Weight	202.29 g/mol
Appearance	White to light yellow crystalline solid
Melting Point	46-49 °C
Boiling Point	> 225 °C

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table outlines the recommended PPE for handling **1-(4-Cyclohexylphenyl)ethanone**.

Body Part	Recommended Protection	Rationale
Hands	Butyl Rubber or Viton™ Gloves	Provides superior resistance to aromatic ketones compared to standard nitrile gloves. [1] [2] [3] [4]
Eyes	Chemical Safety Goggles	Protects against splashes and airborne particles.
Body	Laboratory Coat	Prevents contamination of personal clothing.
Respiratory	Use in a well-ventilated area or fume hood	Minimizes inhalation of dust or vapors. A NIOSH-approved respirator may be necessary for large quantities or in poorly ventilated areas.

Operational Plan: Step-by-Step Recrystallization Protocol

Recrystallization is a common purification technique for solid compounds like **1-(4-Cyclohexylphenyl)ethanone**. This protocol provides a general guideline; specific solvent choices and volumes may need to be optimized.

Objective: To purify crude **1-(4-Cyclohexylphenyl)ethanone** by removing soluble and insoluble impurities.

Materials:

- Crude **1-(4-Cyclohexylphenyl)ethanone**
- Appropriate recrystallization solvent (e.g., ethanol, isopropanol, or a solvent mixture)
- Erlenmeyer flasks
- Heating mantle or hot plate

- Buchner funnel and filter flask
- Filter paper
- Glass stirring rod
- Ice bath

Procedure:

- Solvent Selection: In a test tube, determine a suitable solvent or solvent pair in which the compound is sparingly soluble at room temperature but highly soluble when hot.
- Dissolution: Place the crude solid in an Erlenmeyer flask. Add a minimal amount of the chosen hot solvent and heat the mixture while stirring until the solid completely dissolves.[\[5\]](#) [\[6\]](#)[\[7\]](#)
- Hot Filtration (if necessary): If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, clear solution to cool slowly to room temperature. Then, place the flask in an ice bath to maximize crystal formation.[\[5\]](#)[\[6\]](#)
- Isolation of Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel. [\[8\]](#)
- Washing: Wash the crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.
- Drying: Allow the crystals to air-dry on the filter paper or in a desiccator.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [9] [10]
Eye Contact	Immediately flush eyes with a gentle stream of lukewarm water for at least 20 minutes, holding the eyelids open. [11] [12] [13] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan: Step-by-Step Guide for Chemical Waste

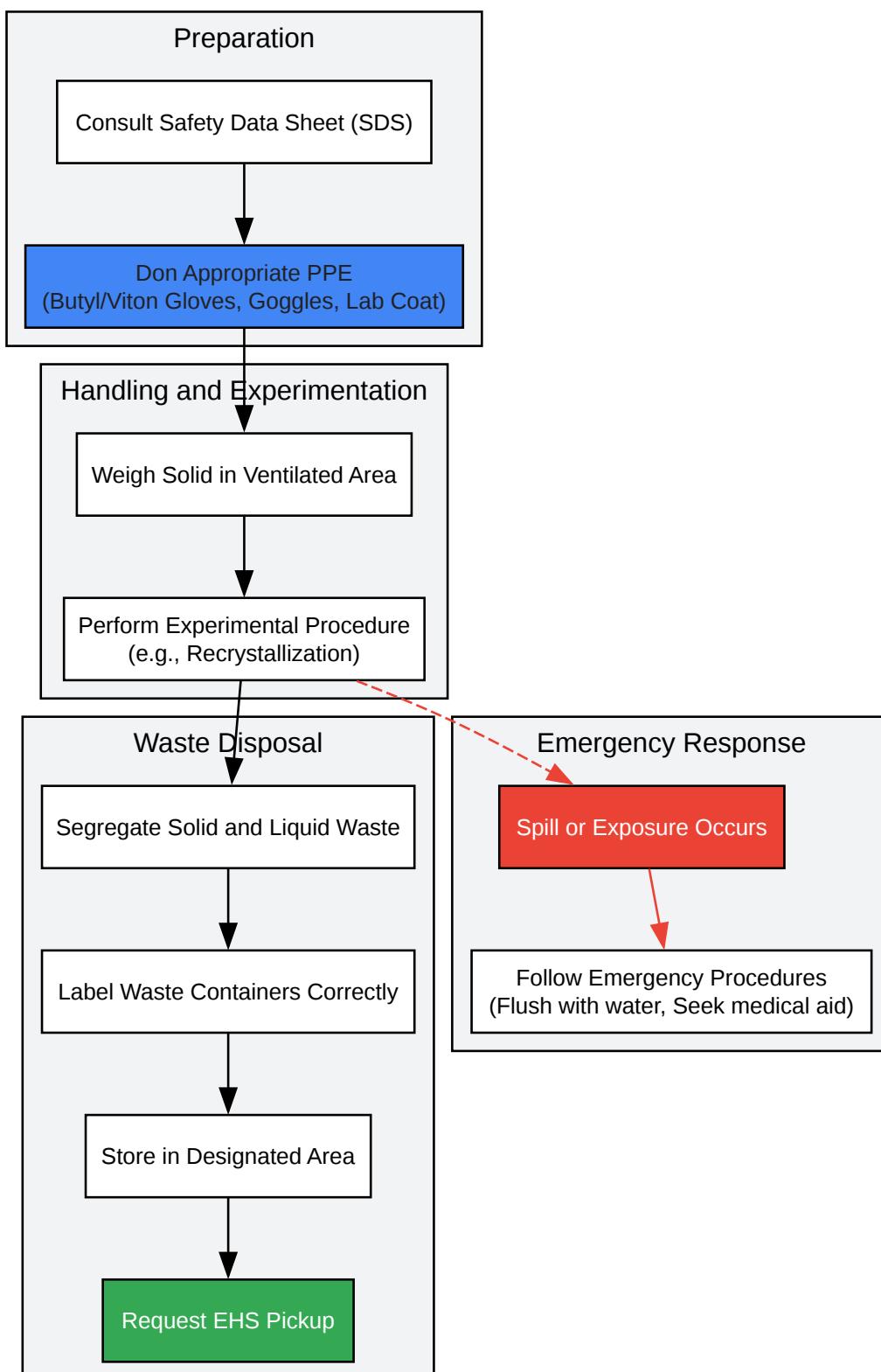
Proper disposal of **1-(4-Cyclohexylphenyl)ethanone** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Procedure:

- Waste Collection:
 - Collect all solid waste, including contaminated filter paper and gloves, in a designated, clearly labeled hazardous waste container.
 - Collect all liquid waste, such as the filtrate from recrystallization, in a separate, labeled hazardous waste container for non-halogenated organic solvents.[\[14\]](#)[\[15\]](#)
- Container Labeling:

- Label each waste container with "Hazardous Waste," the full chemical name(s) of the contents, and the associated hazards (e.g., "Irritant").[\[16\]](#)
- Storage:
 - Store waste containers in a designated satellite accumulation area.
 - Ensure containers are tightly sealed and stored away from incompatible materials.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup. Do not dispose of this chemical down the drain or in regular trash.[\[16\]](#)[\[17\]](#)

Workflow for Handling 1-(4-Cyclohexylphenyl)ethanone

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